

How to prepare Yimitasvir stock solutions for experiments

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Compound of Interest

Compound Name: Yimitasvir

Cat. No.: B10857898

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Application Notes and Protocols for Yimitasvir

For Researchers, Scientists, and Drug Development Professionals

Abstract

Yimitasvir is a potent inhibitor of the hepatitis C virus (HCV) nonstructural protein 5A (NS5A). [1][2] These application notes provide detailed protocols for the preparation of **Yimitasvir** stock solutions for use in in vitro and cell-based assays. Adherence to these guidelines will ensure solution stability and concentration accuracy, which are critical for reproducible experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Yimitasvir** and its diphosphate salt is provided in the table below. This information is essential for accurate preparation of stock solutions and for understanding the behavior of the compound in experimental settings.

Property	Yimitasvir	Yimitasvir Diphosphate	Reference
Molecular Formula	C49H58N8O6	C49H64N8O14P2	[1][3][4][5]
Molecular Weight	855.0 g/mol	1051.03 g/mol	[3]
CAS Number	1959593-23-7	1959593-63-5	[3]
Appearance	Solid	White to off-white solid	
Solubility in DMSO	Not specified	100 mg/mL (95.14 mM)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Yimitasvir Diphosphate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Yimitasvir** diphosphate in dimethyl sulfoxide (DMSO). It is recommended to use freshly opened, anhydrous DMSO to minimize hygroscopic effects which can impact solubility.

Materials:

- **Yimitasvir** diphosphate powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

Procedure:

- **Weighing the Compound:** Carefully weigh out the desired amount of **Yimitasvir** diphosphate powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.051 mg of **Yimitasvir** diphosphate (Molecular Weight: 1051.03 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Yimitasvir** diphosphate powder. For a 10 mM solution, if you weighed 1.051 mg, add 100 μ L of DMSO.
- **Mixing:** Vortex the solution vigorously until the compound is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture experiments), the stock solution can be sterilized by passing it through a 0.22 μ m syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots under the following conditions:
 - -80°C for up to 6 months
 - -20°C for up to 1 month

Note: Always seal storage containers tightly and protect them from moisture.

Protocol 2: Preparation of Working Solutions

For in vivo or cell-based experiments, the concentrated stock solution will need to be diluted to a final working concentration. The following are examples of how to prepare working solutions.

Example Dilution for Cell-Based Assays:

To prepare a 10 μ M working solution from a 10 mM stock solution, perform a 1:1000 dilution. For example, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium. Mix

thoroughly by gentle pipetting before adding to the cells.

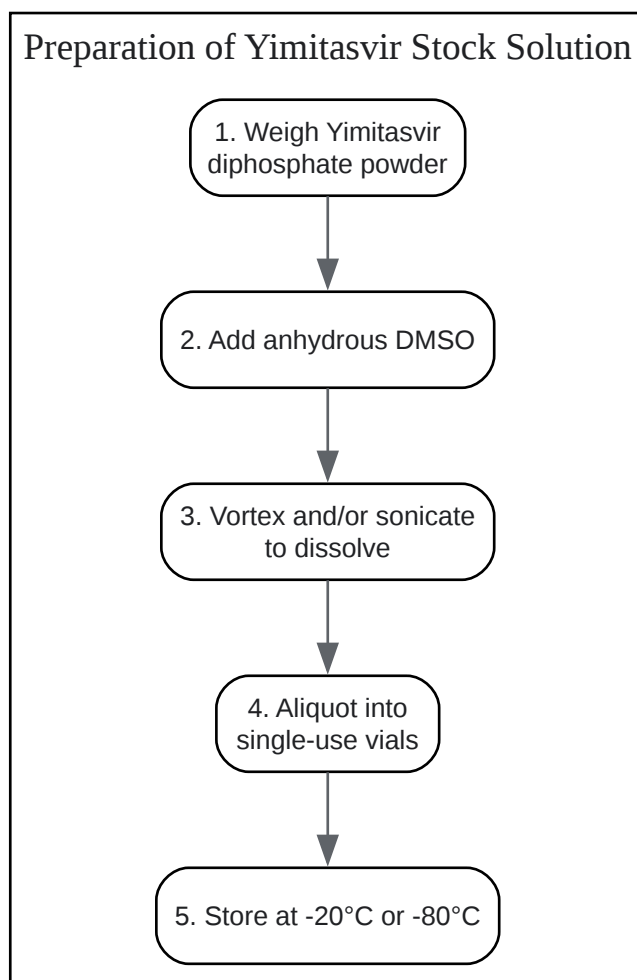
Example Formulation for In Vivo Studies:

For a 2.5 mg/mL working solution, a specific formulation may be required to ensure solubility and bioavailability. One such formulation is:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

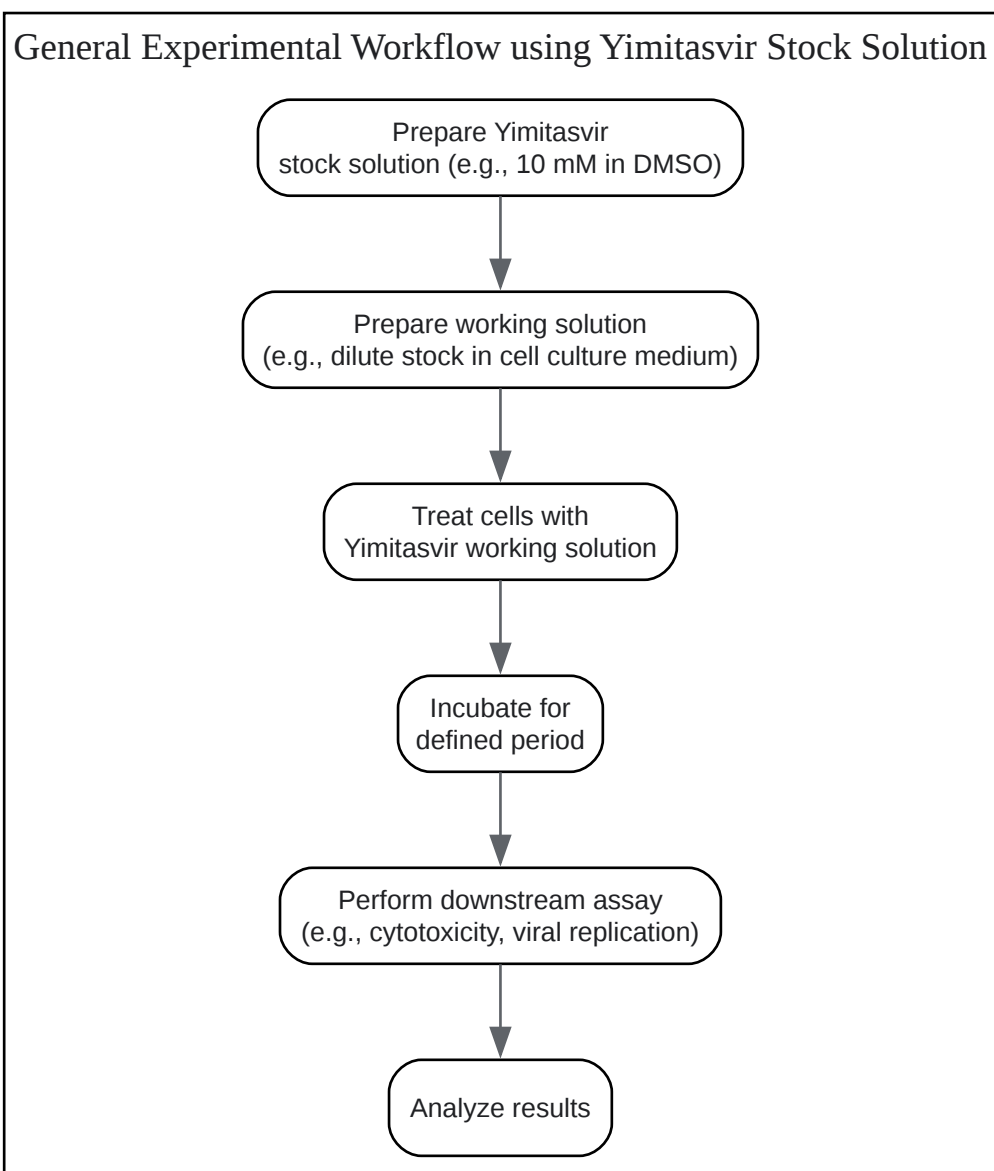
To prepare 1 mL of this working solution, you would start with a more concentrated DMSO stock (e.g., 25 mg/mL). Then, add 100 μ L of the 25 mg/mL DMSO stock to 400 μ L of PEG300 and mix. Add 50 μ L of Tween-80 and mix again. Finally, add 450 μ L of saline to reach a final volume of 1 mL. It is recommended to prepare such working solutions fresh on the day of use.

Visualizations



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Caption: Workflow for preparing a **Yimitasvir** stock solution.



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Caption: General workflow for a cell-based assay using **Yimitasvir**.

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